

Physical and chemical properties of N-Hydroxy-2-methoxyacetimidamide

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Compound of Interest

Compound Name: *N-Hydroxy-2-methoxyacetimidamide*

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Technical Guide: N-Hydroxy-2-methoxyacetimidamide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

The following document provides a technical overview of **N-Hydroxy-2-methoxyacetimidamide**. Direct experimental data for this specific compound is limited in publicly accessible literature. Therefore, the information presented herein, including physical and chemical properties, experimental protocols, and biological activities, is largely based on data from structurally analogous compounds and established chemical principles. This guide is intended for informational purposes and should be used as a reference for further experimental investigation.

Introduction

N-Hydroxy-2-methoxyacetimidamide is a small organic molecule featuring an N-hydroxyimidamide (also known as an amidoxime) functional group and a methoxy ether linkage. The N-hydroxyimidamide moiety is a key structural feature in various biologically active compounds, recognized for its role in metal chelation and as a nitric oxide donor. The presence of the methoxy group can influence the compound's lipophilicity, metabolic stability, and overall

pharmacological profile. This guide provides an in-depth look at the predicted properties, potential synthesis, and hypothetical biological relevance of **N-Hydroxy-2-methoxyacetimidamide**.

Physicochemical Properties

Direct experimental values for **N-Hydroxy-2-methoxyacetimidamide** are not readily available. The following tables provide a comparative summary of its predicted properties alongside the experimental data for two structurally related compounds: N-Hydroxyacetamidine (the non-methoxy analog) and 2-Methoxyacetamide (the corresponding amide).

Table 1: General and Physical Properties

Property	N-Hydroxy-2-methoxyacetimidamide (Predicted)	N-Hydroxyacetamidine[1][2][3]	2-Methoxyacetamide[4][5][6]
IUPAC Name	N'-hydroxy-2-methoxyethanimidamide	N'-hydroxyethanimidamide	2-methoxyacetamide
Molecular Formula	C3H8N2O2	C2H6N2O	C3H7NO2
Molecular Weight	104.11 g/mol	74.08 g/mol	89.09 g/mol
Appearance	Predicted to be a solid	Solid	-
Melting Point	Not available	Not available	Not available
Boiling Point	Not available	Not available	214.1 °C at 760 mmHg[6]
Solubility	Predicted to be soluble in water and polar organic solvents	Soluble in water	Soluble in water

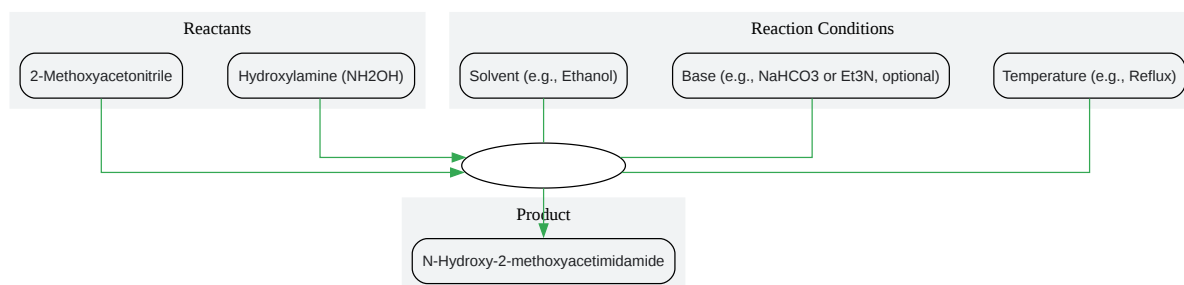
Table 2: Chemical and Computational Properties

Property	N-Hydroxy-2-methoxyacetimidamide (Predicted)	N-Hydroxyacetamidine[1][2]	2-Methoxyacetamide[5]
CAS Number	Not available	22059-22-9	16332-06-2
SMILES	<chem>COCC(=N)O</chem>	<chem>CC(=N)O</chem>	<chem>COCC(=O)N</chem>
LogP (Octanol/Water)	-0.8 (Estimated)	-0.6	-1.0
pKa	Estimated to be around 9-10 (for the N-OH group)	Not available	Not available
Topological Polar Surface Area	70.0 Å ²	58.6 Å ²	52.3 Å ²
Hydrogen Bond Donors	2	2	2
Hydrogen Bond Acceptors	4	3	3

Synthesis and Experimental Protocols

A plausible synthetic route to **N-Hydroxy-2-methoxyacetimidamide** involves the nucleophilic addition of hydroxylamine to 2-methoxyacetonitrile. This is a common and effective method for the preparation of N-hydroxyimidamides.

Proposed Synthesis of N-Hydroxy-2-methoxyacetimidamide



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Caption: Proposed synthesis of **N-Hydroxy-2-methoxyacetimidamide**.

Detailed Experimental Protocol (Hypothetical)

- **Reaction Setup:** To a solution of 2-methoxyacetonitrile (1.0 equivalent) in ethanol (5 mL per mmol of nitrile) in a round-bottom flask equipped with a reflux condenser, add hydroxylamine hydrochloride (1.2 equivalents) and a mild base such as sodium bicarbonate (1.2 equivalents) or triethylamine (1.2 equivalents).
- **Reaction Conditions:** The reaction mixture is heated to reflux and stirred for 4-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** After completion of the reaction, the solvent is removed under reduced pressure. The residue is taken up in a suitable solvent (e.g., ethyl acetate) and washed with water to remove inorganic salts.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated. The crude product can be purified by column chromatography on silica gel or by recrystallization from an appropriate solvent system (e.g., ethyl acetate/hexanes).

- Characterization: The structure of the purified **N-Hydroxy-2-methoxyacetimidamide** should be confirmed by spectroscopic methods, including ^1H NMR, ^{13}C NMR, IR spectroscopy, and high-resolution mass spectrometry (HRMS).

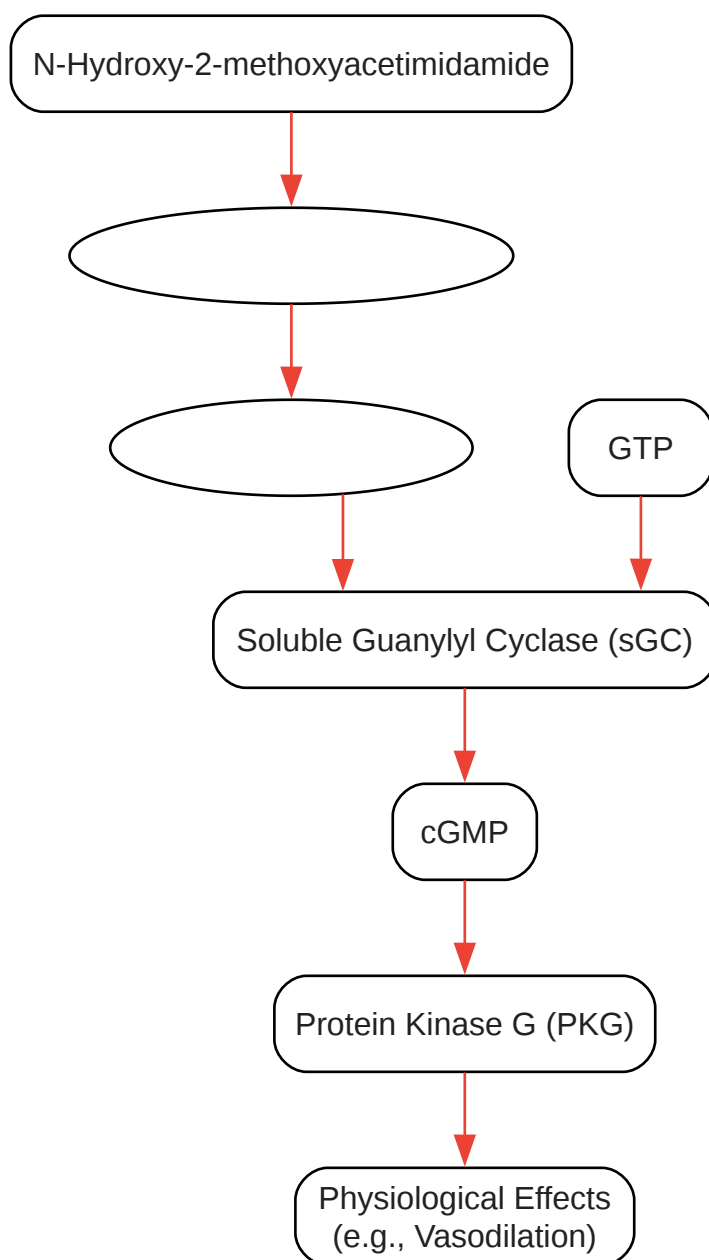
Chemical Reactivity and Stability

- Stability: N-hydroxyimidamides are generally stable compounds under neutral conditions. However, they can be sensitive to strong acids, strong bases, and high temperatures, which may lead to hydrolysis back to the corresponding nitrile or rearrangement.
- Reactivity: The N-hydroxy group imparts nucleophilic character and can be acylated or alkylated. The imidamide moiety can undergo cyclization reactions with suitable bifunctional reagents. The lone pair of electrons on the nitrogen atoms can also coordinate with metal ions.

Potential Biological Activity and Signaling Pathways

The N-hydroxyimidamide functional group is a known pharmacophore that can impart a range of biological activities.

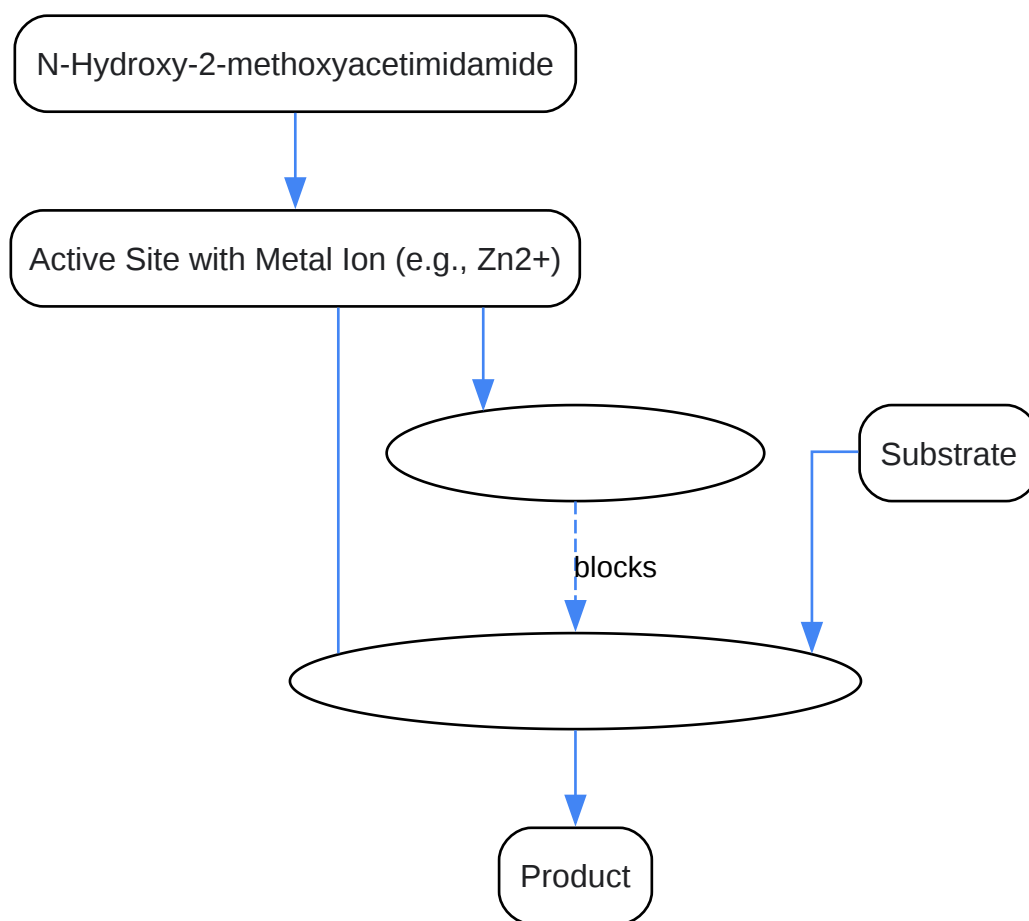
- Nitric Oxide (NO) Donation: N-hydroxy compounds, particularly N-hydroxyguanidines and related structures, are known to be oxidized to release nitric oxide (NO)[7]. NO is a critical signaling molecule involved in various physiological processes, including vasodilation, neurotransmission, and the immune response[8][9][10]. The potential for **N-Hydroxy-2-methoxyacetimidamide** to act as an NO donor warrants investigation.



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Caption: Potential Nitric Oxide signaling pathway.

- **Enzyme Inhibition:** The N-hydroxyamide and N-hydroxyurea motifs are present in a number of approved drugs that act as enzyme inhibitors. A prominent example is their role as zinc-binding groups in histone deacetylase (HDAC) inhibitors[11][12]. The N-hydroxyimidamide group can also chelate metal ions in the active sites of metalloenzymes, suggesting that **N-Hydroxy-2-methoxyacetimidamide** could be explored as an inhibitor of various enzymes.



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Caption: Hypothetical enzyme inhibition mechanism.

- Antimicrobial and Other Activities: Various N-hydroxy and amide-containing compounds have demonstrated antimicrobial, antiproliferative, and antioxidant activities[13][14][15]. The biological profile of **N-Hydroxy-2-methoxyacetimidamide** is likely to be influenced by the interplay between its N-hydroxyimidamide and methoxy functionalities.

Conclusion

N-Hydroxy-2-methoxyacetimidamide represents an interesting, albeit underexplored, chemical entity. Based on the chemistry of related compounds, it can likely be synthesized in a straightforward manner. Its structural features suggest the potential for interesting biological activities, particularly as a nitric oxide donor or an enzyme inhibitor. The information provided in this guide serves as a foundation for initiating further research and development efforts focused

on this promising molecule. All data presented for the target compound are predictive and should be validated through rigorous experimentation.

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